Application Notes & Protocols for the Comprehensive Characterization of Bis(p-nitrophenyl) sulfoxide

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Compound of Interest

Compound Name:	*Bis(p-nitrophenyl) sulfoxide*
CAS No.:	*1774-38-5*
Cat. No.:	*B160281*

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Abstract: This technical guide provides a multi-faceted analytical strategy for the comprehensive characterization of **bis(p-nitrophenyl) sulfoxide**. Designed for researchers, quality control analysts, and drug development professionals, this document moves beyond rote procedures to explain the causal-driven choices behind each analytical technique. We present detailed protocols for spectroscopic and chromatographic methods, underpinned by authoritative scientific principles to ensure data integrity and reproducibility.

Introduction and Significance

Bis(p-nitrophenyl) sulfoxide is a symmetric diaryl sulfoxide featuring two electron-withdrawing nitro groups. This substitution pattern significantly influences its chemical properties and, consequently, the analytical strategies required for its characterization. Sulfoxides are a pivotal class of compounds in organic synthesis and medicinal chemistry, often serving as intermediates or key structural motifs. The presence of the nitroaromatic

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groups makes this molecule relevant in studies of metabolism, toxicology, and as a potential precursor in materials science.

Accurate and robust analytical characterization is paramount to confirm its identity, purity, and stability. This guide outlines an integrated approach, leveraging Nuclear Magnetic Resonance (NMR) and Fourier-Transform Infrared (FTIR) spectroscopy for structural elucidation, High-Performance Liquid Chromatography (HPLC) for purity assessment, and Mass Spectrometry (MS) for definitive molecular weight confirmation.

Physicochemical Profile

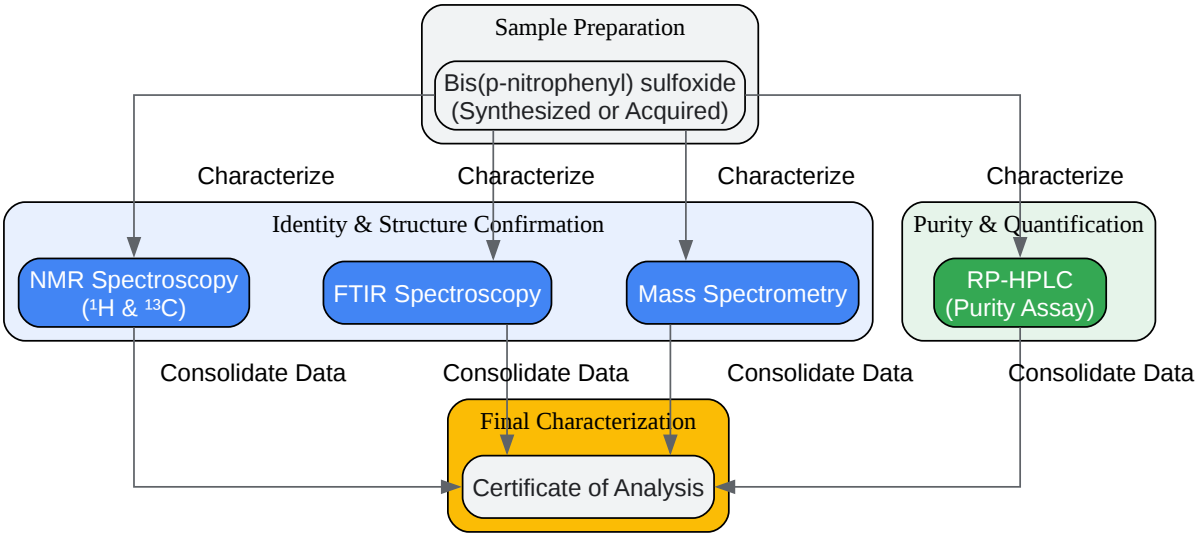
A foundational understanding of the molecule's properties is critical for selecting appropriate solvents, analytical conditions, and handling procedures. The key physicochemical data for **bis(p-nitrophenyl) sulfoxide** are summarized below.

Property	Value	Source
Chemical Structure	$C_{12}H_8N_2O_5S$	-
Molecular Weight	292.27 g/mol	-
CAS Number	1774-38-5	[1]
Appearance	Pale yellow solid	[2]
Melting Point	176-177 °C	[2]
Solubility	Soluble in acetonitrile	[2]

Core Analytical Workflow

A comprehensive characterization of **bis(p-nitrophenyl) sulfoxide** relies on the orthogonal application of multiple analytical techniques. Each method provides a unique piece of information, and together they create a complete and validated profile of the compound. The logical flow of analysis is depicted below.

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Caption: Integrated workflow for the characterization of **bis(p-nitrophenyl) sulfoxide**.

Spectroscopic Characterization Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy

Expertise & Causality: NMR spectroscopy is the most powerful technique for unambiguous structural elucidation. Due to the C_2 symmetry of **bis(p-nitrophenyl) sulfoxide**, a simplified spectrum is expected. The two phenyl rings are chemically equivalent, and within each para-substituted ring, the protons and carbons ortho and meta to the sulfoxide group are also equivalent. This symmetry is a key diagnostic feature. Protons on the aromatic rings are expected to appear in the downfield region (typically 6.5-8.5 ppm) due to the deshielding effects of the aromatic ring current and the electron-withdrawing nitro and sulfoxide groups.[3][4][5]

Expected Spectral Features:

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- ^{1}H NMR: The para-substitution pattern should result in a classic AA'BB' system, which often simplifies to two distinct doublets in the aromatic region, each integrating to 4 protons.[5]
- ^{13}C NMR: Due to symmetry, only three signals are expected for the aromatic carbons (the ipso-carbon attached to the sulfur, the carbons bearing the nitro group, and the two equivalent carbons in between), plus any signals from the solvent.[6] Aromatic carbons typically resonate between 120-150 ppm.[3][6]

Published Data for **Bis(p-nitrophenyl) sulfoxide** (in $CDCl_3$):[2]

Nucleus	Chemical Shift (δ)	Multiplicity & Coupling Constant (J)
^{1}H	7.90 ppm	Doublet, J = 9 Hz
8.35 ppm	Doublet, J = 9 Hz	
^{13}C	124.92 ppm	-
125.40 ppm	-	
151.56 ppm	-	

Protocol 4.1: NMR Sample Preparation and Acquisition

- Sample Preparation:
  - Accurately weigh 5-10 mg of **bis(p-nitrophenyl) sulfoxide**.
  - Dissolve the sample in ~0.7 mL of a deuterated solvent (e.g., Chloroform-d, $CDCl_3$, or DMSO-d_6) in a clean, dry NMR tube. Ensure complete dissolution.
  - Scientist's Note: DMSO-d_6 is a good alternative if solubility in $CDCl_3$ is poor. Note that solvent peaks will differ.
- Instrument Setup (300-500 MHz Spectrometer):
  - Lock the spectrometer onto the deuterium signal of the solvent.

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- Shim the magnetic field to achieve optimal homogeneity (sharp, symmetrical solvent peak).
- Tune the probe for both ^{1}H and ^{13}C frequencies.

- ^{1}H NMR Acquisition:
  - Acquire a standard single-pulse proton spectrum.
  - Set the spectral width to cover a range of -2 to 12 ppm.
  - Use a 30-45° pulse angle with a relaxation delay of 1-2 seconds.
  - Acquire a sufficient number of scans (typically 8-16) to achieve a good signal-to-noise ratio.
  - Process the data with Fourier transformation, phase correction, and baseline correction.
  - Reference the spectrum to the residual solvent peak (e.g., $CDCl_3$ at 7.26 ppm) or TMS at 0 ppm.
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C spectrum.
  - Set the spectral width to cover a range of 0 to 200 ppm.
  - Use a standard pulse program (e.g., zgpg30).
  - Acquire a larger number of scans (e.g., 1024 or more) as the ^{13}C nucleus is less sensitive.
  - Process and reference the spectrum to the solvent peak (e.g., $CDCl_3$ at 77.16 ppm).

Fourier-Transform Infrared (FTIR) Spectroscopy

Expertise & Causality: FTIR is an essential technique for identifying functional groups. For **bis(p-nitrophenyl) sulfoxide**, the key diagnostic vibration is the S=O stretch. This bond gives rise to a strong, characteristic absorption band. For diaryl sulfoxides, this band is typically found in the 1040-1060 cm^{-1} region.[7] Additional key bands include the asymmetric and symmetric

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stretches of the nitro group (NO_2) and various C-H and C=C vibrations from the aromatic rings. [8]

Published Data for **Bis(p-nitrophenyl) sulfoxide** (KBr):[2]

Functional Group	Wavenumber (cm^{-1})	Intensity
S=O Stretch	1052	Strong
NO_2 Asymmetric Stretch	~1515-1560	Strong
NO_2 Symmetric Stretch	~1345-1385	Strong
Aromatic C=C Stretch	~1600, ~1475	Medium
Aromatic C-H Stretch	>3000	Medium-Weak

Protocol 4.2: FTIR Sample Preparation and Acquisition (KBr Pellet)

- Sample Preparation:
  - Gently grind a small amount (~1-2 mg) of **bis(p-nitrophenyl) sulfoxide** with a mortar and pestle.
  - Add approximately 100-200 mg of dry, spectroscopic grade Potassium Bromide (KBr).
  - Thoroughly mix and grind the two components until a fine, homogeneous powder is obtained.
  - Trustworthiness Note: The KBr must be completely dry to avoid a broad O-H absorption band around 3400 cm^{-1}.
- Pellet Formation:
  - Transfer a small amount of the powder mixture to a pellet press die.
  - Apply pressure (typically 7-10 tons) for several minutes to form a transparent or translucent pellet.

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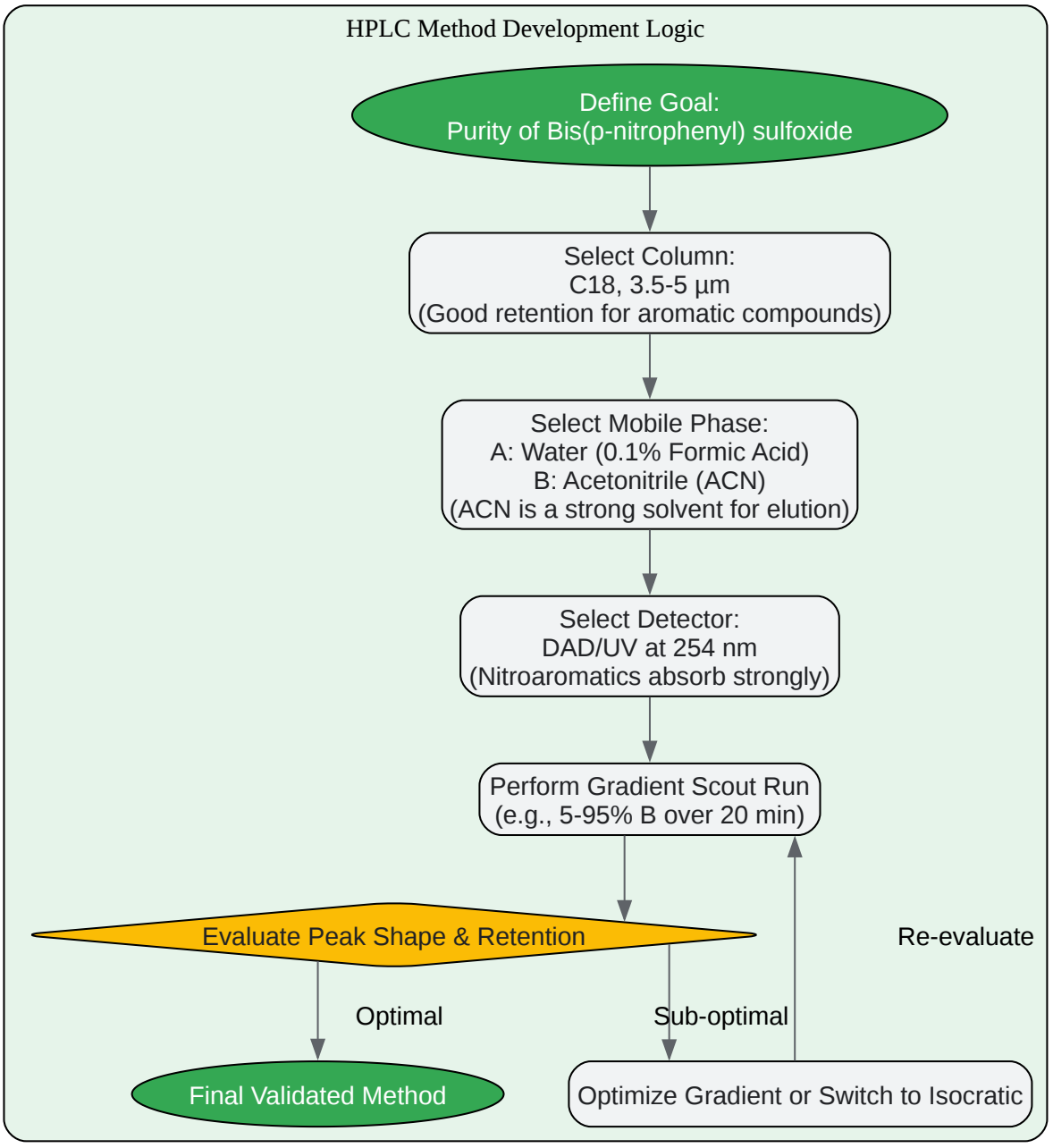
- Data Acquisition:
  - Place the KBr pellet in the sample holder of the FTIR spectrometer.
  - Acquire a background spectrum of the empty sample compartment first.
  - Acquire the sample spectrum over a range of 4000-400 cm^{-1}.
  - Co-add at least 16 scans to improve the signal-to-noise ratio.
  - Label the significant peaks, paying close attention to the fingerprint region (1600-600 cm^{-1}) for the key S=O and NO_2 vibrations.

Chromatographic Purity Analysis

High-Performance Liquid Chromatography (HPLC)

Expertise & Causality: Reversed-phase HPLC (RP-HPLC) is the industry-standard method for determining the purity of non-volatile organic compounds. The technique separates molecules based on their hydrophobicity.[9] **Bis(p-nitrophenyl) sulfoxide**, with its two phenyl rings, is sufficiently hydrophobic to be well-retained on a C18 stationary phase. The nitro groups provide strong chromophores, making UV detection highly sensitive and effective.[10] A gradient elution method is often preferred in method development to ensure that any impurities, which may have significantly different polarities, are eluted and resolved from the main peak.

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Caption: Logical workflow for developing an RP-HPLC purity method.

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Protocol 5.1: RP-HPLC Purity Determination

- Reagent and Sample Preparation:
  - Mobile Phase A: HPLC-grade water with 0.1% (v/v) formic acid.
  - Mobile Phase B: HPLC-grade acetonitrile (ACN) with 0.1% (v/v) formic acid.
  - Scientist's Note: Formic acid helps to protonate any free silanols on the column, improving peak shape.[9]
  - Sample Diluent: 50:50 mixture of Mobile Phase A and B.
  - Sample Stock Solution: Accurately prepare a 1.0 mg/mL stock solution of **bis(p-nitrophenyl) sulfoxide** in ACN.
  - Working Sample Solution: Dilute the stock solution with the diluent to a final concentration of approximately 0.1 mg/mL.
- Chromatographic Conditions (Starting Point):
  - Column: C18, 4.6 x 150 mm, 5 µm particle size.
  - Flow Rate: 1.0 mL/min.
  - Column Temperature: 30 °C.
  - Detection: UV Diode Array Detector (DAD) at 254 nm.
  - Injection Volume: 10 µL.
  - Gradient Program:

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Time (min)	% Mobile Phase B (ACN)
0.0	**40**
20.0	95
25.0	95
25.1	40

| 30.0 | 40 |

- System Suitability and Analysis:
  - Equilibrate the system with the initial mobile phase composition for at least 30 minutes.
  - Perform five replicate injections of the working sample solution.
  - Acceptance Criteria: The relative standard deviation (RSD) for the peak area and retention time of the main peak should be ≤ 2.0%. The theoretical plates should be > 2000, and the tailing factor should be between 0.8 and 1.5.
  - Inject a blank (diluent) to ensure no carryover or system peaks interfere.
  - Inject the working sample solution once for analysis.
- Data Interpretation:
  - Integrate all peaks in the chromatogram.
  - Calculate the purity of the main peak using the area percent method:
    - % Purity = (Area of Main Peak / Total Area of All Peaks) x 100

Mass Spectrometry for Identity Confirmation

Expertise & Causality: Mass spectrometry (MS) provides a direct measurement of the molecular weight of a compound, serving as a definitive confirmation of its identity. Electrospray Ionization (ESI) is a soft ionization technique well-suited for polar, thermally labile molecules

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and is compatible with HPLC systems (LC-MS).[11] Given the nitro groups, the molecule can be analyzed in either positive or negative ion mode. In negative ion mode, deprotonation can occur, yielding an $[M-H]^-$ ion. Fragmentation (MS/MS) can be induced to further confirm the structure; common fragmentation pathways for nitroaromatics include the loss of NO or NO_2 radicals.[12][13]

Protocol 6.1: LC-MS Analysis

- System: An HPLC system coupled to a mass spectrometer (e.g., a Quadrupole or Ion Trap) with an ESI source.
- LC Method: Use the HPLC method described in Protocol 5.1.
  - Trustworthiness Note: Ensure mobile phase additives are volatile (e.g., formic acid or ammonium acetate). Non-volatile buffers like phosphate are not compatible with MS.
- MS Parameters (Starting Point):
  - Ionization Mode: ESI, Negative.
  - Scan Range: m/z 50 - 500.
  - Capillary Voltage: 3.0 - 4.0 kV.
  - Drying Gas (N_2) Flow: 10 L/min.
  - Drying Gas Temperature: 300-350 °C.
  - Nebulizer Pressure: 30-40 psi.
- Data Analysis:
  - Extract the ion chromatogram for the expected molecular ion. For **bis(p-nitrophenyl) sulfoxide** (MW = 292.27), look for the $[M-H]^-$ ion at m/z 291.01 (calculated for $C_{12}H_7N_2O_5S^-$).
  - Verify that the mass spectrum corresponding to the main HPLC peak shows the expected molecular ion with the correct isotopic pattern.

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Summary of Analytical Data

The table below consolidates the expected results from the comprehensive analysis of a high-purity sample of **bis(p-nitrophenyl) sulfoxide**.

Technique	Parameter	Expected Result
^{1}H NMR	Chemical Shifts	Two doublets around 7.90 and 8.35 ppm.
^{13}C NMR	Number of Signals	Three aromatic signals (124-152 ppm).
FTIR	Key Vibrations	Strong S=O stretch at ~1052 cm^{-1}; Strong NO_2 stretches.
HPLC	Purity	≥ 98% (by area percent).
Retention Time	Dependent on exact conditions, but should be consistent.	
LC-MS	Molecular Ion	$[M-H]^-$ at m/z 291.01.

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